

Personal protective equipment for handling Paeonol-d3

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Compound of Interest

Compound Name: Paeonol-d3

Cat. No.: B12394664

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Essential Safety and Handling Guide for Paeonol-d3

This guide provides immediate, essential safety and logistical information for handling **Paeonol-d3** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

When handling **Paeonol-d3**, which should be treated as a hazardous substance, the following personal protective equipment is mandatory.^[1] This is based on safety data for Paeonol, as deuterated compounds share similar chemical properties.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Face Shield	Recommended in situations with a potential for splashing. [3]	
Hand Protection	Chemical-resistant Gloves	Wear two pairs of powder-free, disposable gloves.[4] The outer glove should be removed after each task. Change gloves regularly or immediately if torn, punctured, or contaminated.[4]
Body Protection	Protective Gown	A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.[4]
Coveralls	In case of potential for significant exposure, wear impervious clothing.[2]	
Respiratory Protection	Respirator	If exposure limits are exceeded or if irritation is experienced, a full-face respirator should be used.[2] Use only in a well-ventilated area.[2][5]

Emergency First Aid Procedures

In the event of exposure to **Paeonol-d3**, immediate action is critical. The following first aid measures should be taken:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[2][6]

- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water.
[6] Remove contaminated clothing and wash it before reuse.[2] If skin irritation occurs, seek medical attention.[2]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[6] Continue rinsing and consult a physician.[6]
- If Swallowed: Do NOT induce vomiting.[7] Rinse the mouth with water.[2][5][6] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[2]

Handling and Storage Protocols

Handling:

- Avoid Contact: Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[1]
- Ventilation: Use only in a well-ventilated area or outdoors.[2][5]
- Hygiene: Wash hands thoroughly after handling.[1][5][6] Do not eat, drink, or smoke in the handling area.[5][6]
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols.[6]

Storage:

- Container: Keep the container tightly closed.[2][6][7]
- Location: Store in a cool, dry, and well-ventilated place.[2][6][7]
- Security: Store in a locked-up area.[2][6]

Spill and Disposal Procedures

Spill Management:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.

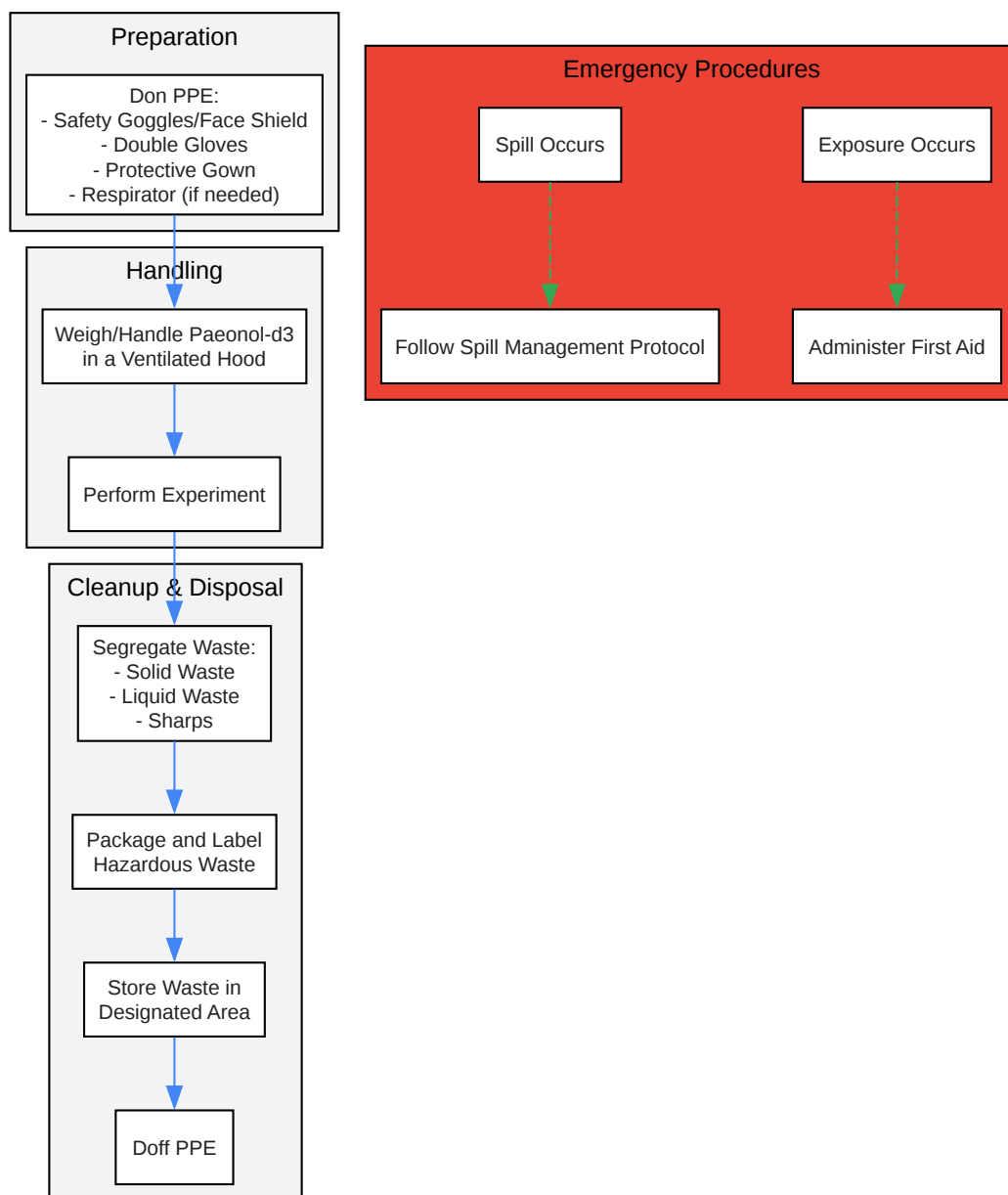
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[6]
- Cleanup: Use personal protective equipment.[6] For solid spills, sweep up and shovel the material.[6] Avoid creating dust.[6] Place in a suitable, closed container for disposal.[6]

Waste Disposal:

- Hazardous Waste: **Paeonol-d3** and its containers should be treated as hazardous waste.[8]
- Collection: Dispose of contents and container in accordance with local, regional, national, and international regulations.[2][5] All hazardous waste must be disposed of through an authorized waste collection program.[8]
- Empty Containers: A container is considered "empty" after all waste has been removed by standard practice, with no more than 2.5 cm of residue remaining.[9] If the container held an acute hazardous waste, it must be triple-rinsed, and the rinsate collected as hazardous waste.[9]

Visual Workflow for Handling Paeonol-d3

Paeonol-d3 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Paeonol-d3**.

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